

Personal protective equipment for handling 2-Chloro-6-iodoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-iodoaniline

Cat. No.: B1317141

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Essential Safety and Handling Guide for 2-Chloro-6-iodoaniline

This guide provides immediate, essential safety protocols, operational instructions, and disposal plans for the handling of **2-Chloro-6-iodoaniline** (CAS No: 84483-28-3). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

Hazard Summary and Safety Data

2-Chloro-6-iodoaniline is a chemical compound that poses significant health risks. It is classified as toxic if swallowed, causes skin and serious eye irritation, and may cause damage to organs, specifically the blood, through prolonged or repeated exposure.^[1] It is also toxic to aquatic life with long-lasting effects.^{[1][2]} Adherence to strict safety protocols is mandatory.

Hazard Classifications:

Hazard Category	Classification	GHS Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^[3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Blood)	May cause damage to organs (Blood)	H371 ^[1]
Hazardous to the Aquatic Environment	Toxic to aquatic life	H401 ^[1]

Physicochemical Data:

Property	Value
Molecular Formula	C ₆ H ₅ ClIN
Molecular Weight	253.47 g/mol
Appearance	Solid
Melting Point	66-67°C ^[4]
UN Number	2811 ^[5]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the primary defense against exposure. A risk assessment should be conducted before handling, but the following PPE is mandatory.

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. [2][6] A face shield should be used if there is a splash hazard.[1]	Protects against dust particles and splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene).[1][7] Gloves must be inspected before use.[7]	Prevents skin contact, which can cause irritation.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation is experienced, or if dust is generated.[2][6][8] Options include a dust respirator, powered air-purifying respirator (PAPR), or a self-contained breathing apparatus (SCBA) for emergencies.[1]	Protects against inhalation of harmful dust.[7]
Body Protection	Impervious protective clothing (e.g., lab coat, chemical-resistant suit).[1][7] Protective boots may be required depending on the scale of work.[1]	Minimizes the risk of skin contact and contamination of personal clothing.

Operational Plan: Handling and Storage Protocols

A systematic approach to handling and storage is crucial to maintain a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a safety shower and eyewash station are installed and readily accessible near the workstation.[1][6]
 - Verify that a local exhaust ventilation system or a chemical fume hood is operational.[1] Handling in a closed system is preferred.[1]
 - Read the Safety Data Sheet (SDS) thoroughly before beginning work.
 - Assemble all necessary equipment and reagents.
- Donning PPE:
 - Put on all required PPE as specified in the table above, ensuring a proper fit.
- Handling the Chemical:
 - Work exclusively within a designated area, such as a chemical fume hood, to control dust and vapors.[2]
 - Avoid all personal contact with the substance.[6] Do not breathe dust.[1]
 - Weigh and transfer the solid material carefully to prevent the generation and dispersion of dust.[1][9]
- Post-Handling:
 - Thoroughly clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
 - Remove PPE carefully, avoiding contact with the outer surfaces. Dispose of contaminated gloves and any single-use items as hazardous waste.[7]
 - Wash hands and face thoroughly with soap and water after handling.[1][2] Do not eat, drink, or smoke in the work area.[1][2]

Storage Plan:

- Conditions: Store in a cool, dry, dark, and well-ventilated area.[1][6][7]
- Container: Keep the container tightly closed to prevent contamination and exposure to air or light.[1][6][7]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2][7]

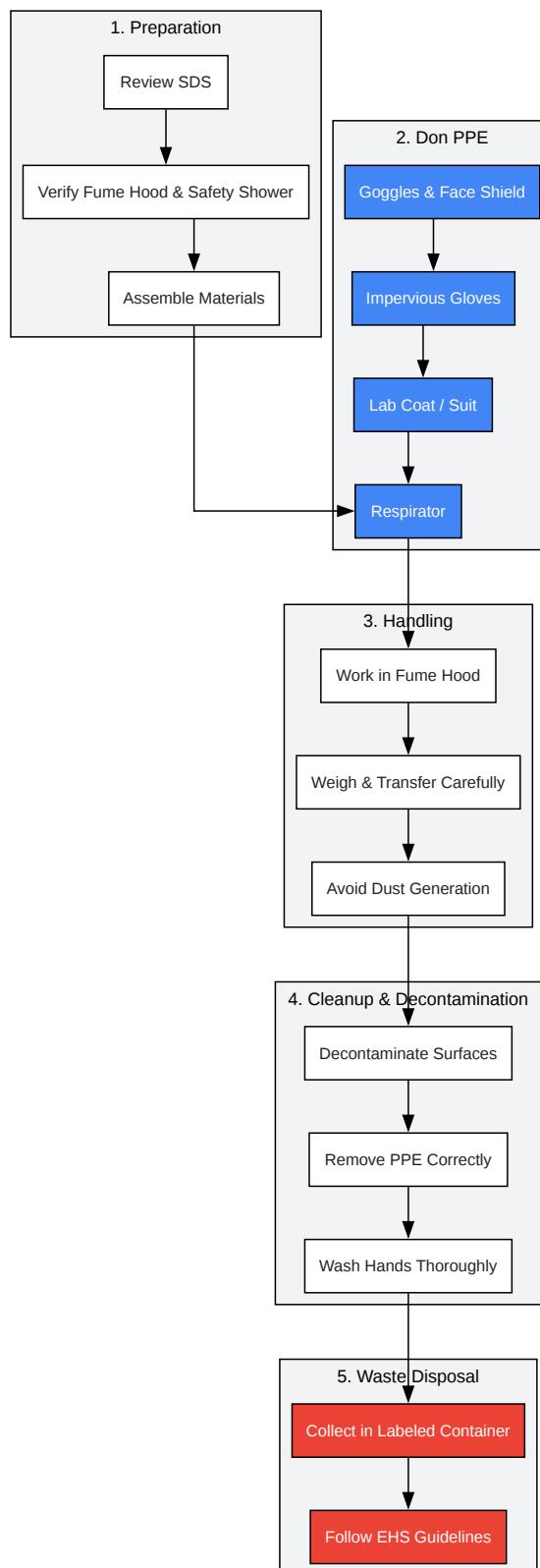
Disposal Plan

All waste containing **2-Chloro-6-iodoaniline** must be treated as hazardous waste.

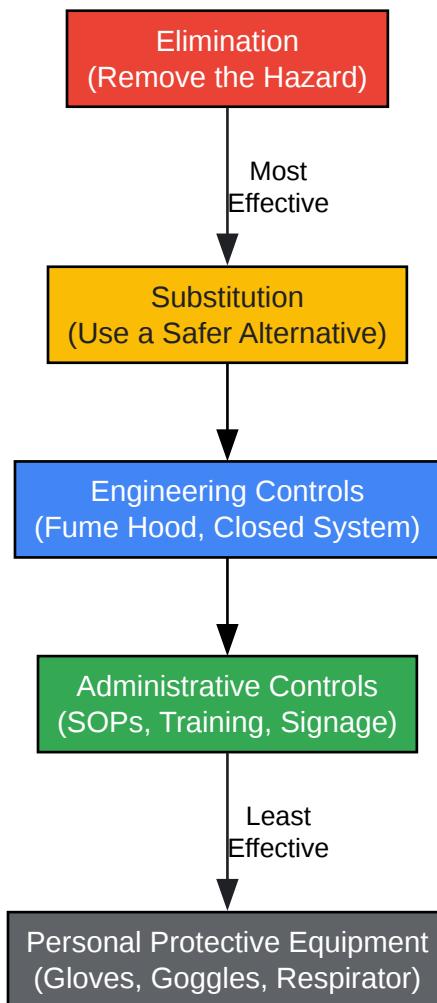
Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect all chemical residues, contaminated materials (e.g., gloves, wipes, weighing paper), and empty containers in a suitable, labeled, and sealed hazardous waste container.[9]
- Waste Disposal:
 - Disposal must be conducted in strict accordance with all federal, state, and local environmental regulations.[1][5]
 - Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.
 - One possible disposal method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[1]
 - Do not dispose of the chemical down the drain or into the environment.[1][2]
 - Do not reuse empty containers.[5]

Visual Workflows and Diagrams

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Caption: Workflow for Safely Handling **2-Chloro-6-iodoaniline**.



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Caption: Hierarchy of Controls for Chemical Exposure Mitigation.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-6-iodoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317141#personal-protective-equipment-for-handling-2-chloro-6-iodoaniline]

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